

How to avoid contamination when analyzing for ubiquitous environmental chemicals.

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Compound of Interest

Compound Name: Bisphenol A-13C12

Cat. No.: B564797

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Technical Support Center: Analysis of Ubiquitous Environmental Chemicals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in avoiding contamination when analyzing for ubiquitous environmental chemicals such as phthalates, bisphenol A (BPA), and per- and polyfluoroalkyl substances (PFAS).

Troubleshooting Guides

This section provides solutions to common problems encountered during the analysis of ubiquitous environmental chemicals.

Issue: High background signal or contamination in analytical blanks.

High background signals in analytical blanks are a common issue that can compromise the integrity of your results. This guide will help you systematically identify and eliminate the source of contamination.

Q1: My analytical blanks show high levels of phthalates. What are the common sources?

A1: Phthalate contamination is frequently encountered in laboratory settings due to their widespread use as plasticizers. Common sources include:

- **Solvents and Reagents:** Even high-purity solvents can contain trace levels of phthalates. Always test new batches of solvents by running a solvent blank.
- **Plastic Labware:** Any flexible plastic components can be a source of phthalates. This includes tubing, pipette tips, pipette bulbs, plastic syringes, and sample containers.^[1]
- **Gloves:** Disposable gloves, particularly those made of vinyl, can be a significant source of phthalate contamination.
- **Laboratory Environment:** Phthalates can be present in laboratory air and dust, originating from flooring materials, paints, and electrical cables.^[1]
- **Personal Care Products:** Cosmetics, lotions, and soaps used by laboratory personnel can introduce phthalates into the experimental workflow.^[1]

Q2: I am observing persistent BPA contamination in my experiments. Where should I look for the source?

A2: Bisphenol A (BPA) is a common monomer used in the production of polycarbonate plastics and epoxy resins, making it a frequent laboratory contaminant. Key sources to investigate include:

- **Polycarbonate (PC) Labware:** Hard, clear plastics are often made of polycarbonate. This includes media bottles, flasks, and some pipette tip boxes. Avoid autoclaving polycarbonate as high temperatures can increase BPA leaching.
- **Epoxy Resins:** Linings of metal caps for bottles and cans can contain BPA.
- **Water Purification Systems:** Components of deionized water systems, including plastic tanks and tubing, can leach BPA.
- **Dust:** Laboratory dust can be a reservoir for BPA. Maintaining a clean work area is crucial.

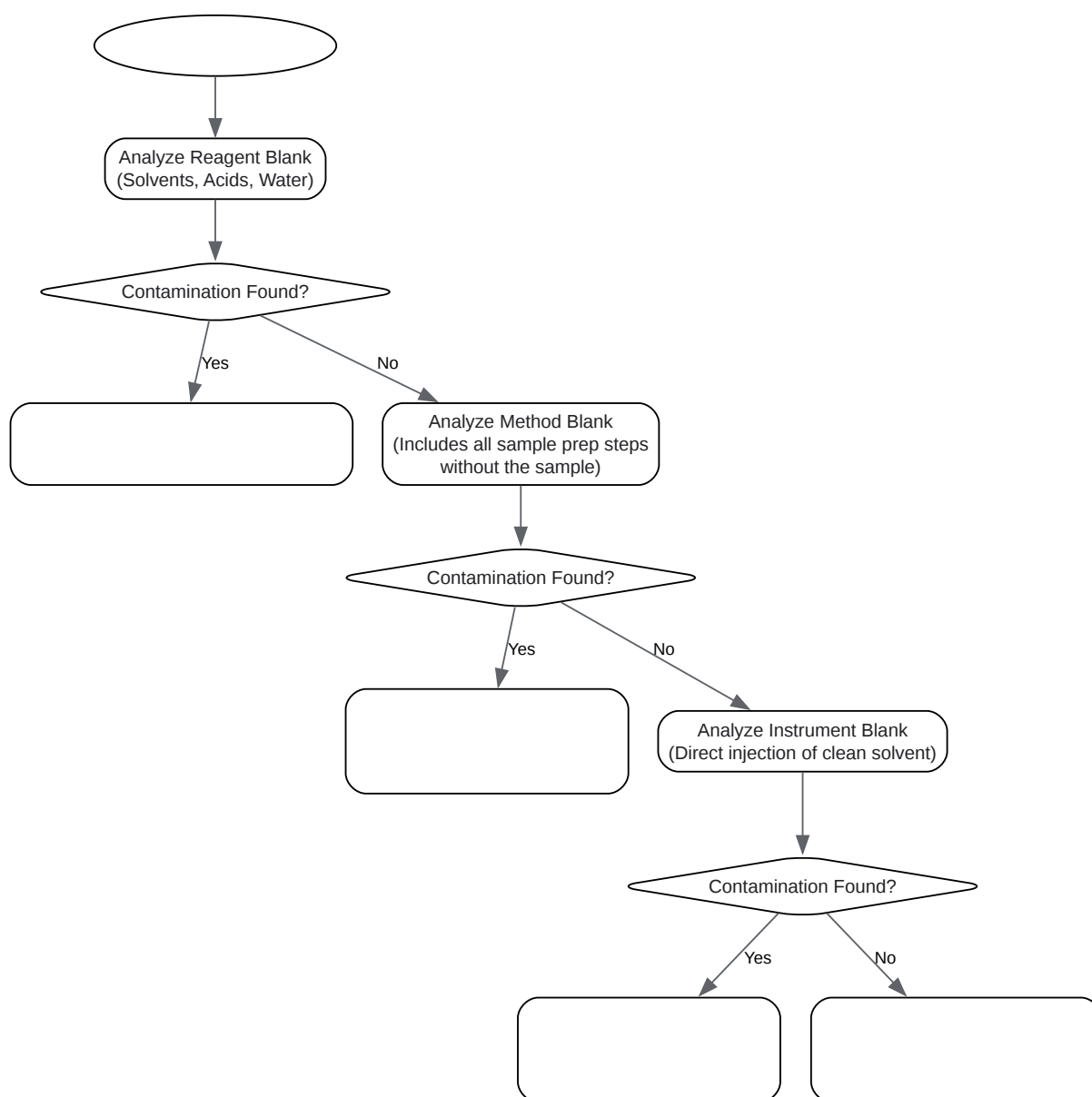
Q3: My analysis is showing unexpected PFAS peaks. What are the likely sources of contamination?

A3: Per- and polyfluoroalkyl substances (PFAS) are used in a wide variety of industrial and consumer products, leading to their ubiquitous presence in the environment and the laboratory. Potential sources of PFAS contamination include:

- **PTFE (Polytetrafluoroethylene) Containing Materials:** Any laboratory equipment containing PTFE, often marketed under the brand name Teflon®, can be a source of PFAS contamination. This includes tubing, vials with PTFE-lined caps, and syringe filters.[\[2\]](#)
- **Waterproof and Stain-Resistant Materials:** Laboratory items treated to be waterproof or stain-resistant, such as certain lab coats or notebooks, can be a source of PFAS.
- **Sample Preparation:** The packaging of consumables like pipette tips and filters can be a source of PFAS, even if the items themselves are not made of PFAS-containing materials.[\[3\]](#)
- **Analytical Instrumentation:** Components within HPLC/UHPLC and mass spectrometry systems, such as solvent lines and seals, can be made of fluoropolymers that leach PFAS.
[\[2\]](#)

Q4: I have high blanks, but I am unsure of the source. How can I systematically identify the contaminant's origin?

A4: A systematic approach is crucial for identifying the source of contamination. The following decision tree can guide your troubleshooting process.



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Caption: Troubleshooting Decision Tree for High Blanks.

FAQs

This section addresses frequently asked questions about preventing contamination in the analysis of ubiquitous environmental chemicals.

Q1: What are the most common ubiquitous environmental chemicals that can contaminate laboratory experiments?

A1: The most common ubiquitous environmental chemicals that pose a contamination risk in a laboratory setting include:

- **Phthalates:** A class of chemicals used to make plastics more flexible and harder to break. Common examples include di(2-ethylhexyl) phthalate (DEHP), dibutyl phthalate (DBP), and benzyl butyl phthalate (BBP).
- **Bisphenol A (BPA):** A chemical used to make certain plastics and epoxy resins. It is commonly found in polycarbonate plastics and the lining of food and beverage cans.
- **Per- and Polyfluoroalkyl Substances (PFAS):** A large group of man-made chemicals used in a wide variety of products due to their resistance to heat, water, and oil.

Q2: What are the best practices for selecting and preparing laboratory consumables to avoid contamination?

A2: Careful selection and preparation of laboratory consumables are critical for minimizing contamination.

- **Prefer Glass and Stainless Steel:** Whenever possible, use glassware and stainless-steel equipment, as they are less likely to leach organic contaminants.
- **Choose Appropriate Plastics:** If plastics are necessary, use polypropylene (PP) or high-density polyethylene (HDPE), which are generally free of phthalates and BPA. For PFAS analysis, avoid any fluorinated plastics like PTFE.
- **Pre-clean Consumables:** Thoroughly clean all new labware before use. This includes rinsing with high-purity solvent. For glassware, a final rinse with the solvent to be used in the analysis is recommended.

- **Test Consumables:** Before using a new batch of consumables (e.g., vials, pipette tips, filters), it is advisable to test them for the target analytes by running a blank extraction.

Q3: How can I minimize contamination from the laboratory environment?

A3: The laboratory environment itself can be a significant source of contamination. To mitigate this:

- **Maintain a Clean Workspace:** Regularly clean benchtops and other surfaces with appropriate solvents (e.g., isopropanol or methanol).
- **Work in a Fume Hood:** Whenever possible, perform sample preparation and handling in a fume hood to minimize exposure to airborne contaminants.
- **Control Air Quality:** Use HEPA filters in the laboratory's ventilation system to reduce airborne particulates.
- **Segregate High-Concentration Work:** If possible, have a separate area for handling high-concentration standards and samples to avoid cross-contamination.

Q4: What personal protective equipment (PPE) should be used to prevent contamination?

A4: The choice of PPE can impact the level of contamination.

- **Gloves:** Use nitrile gloves, as vinyl gloves are a known source of phthalates. Change gloves frequently, especially after touching potentially contaminated surfaces.
- **Lab Coats:** Wear a clean lab coat that is regularly laundered. Avoid lab coats with water- or stain-resistant coatings if analyzing for PFAS.
- **Avoid Personal Care Products:** Refrain from using lotions, perfumes, or other personal care products before or during laboratory work, as these can contain phthalates and other contaminants.^[1]

Data Presentation

The following tables summarize quantitative data related to common laboratory contaminants.

Table 1: Leaching of Phthalates from Laboratory Consumables

Consumable	Phthalate	Maximum Leaching (µg/cm²)
Plastic Syringes	Dimethyl Phthalate (DMP)	Not specified, but definite contamination observed
Dibutyl Phthalate (DBP)	Not specified, but definite contamination observed	
Diethylhexyl Phthalate (DEHP)	Traces observed	
Pipette Tips	Diethylhexyl Phthalate (DEHP)	0.36
Diisononyl Phthalate (DINP)	0.86	
Plastic Filter Holders (PTFE)	Dibutyl Phthalate (DBP)	2.49
Plastic Filter Holders (Regenerated Cellulose)	Dibutyl Phthalate (DBP)	0.61
Plastic Filter Holders (Cellulose Acetate)	Dimethyl Phthalate (DMP)	5.85
Parafilm®	Diethylhexyl Phthalate (DEHP)	0.50

Source: Adapted from a study on phthalate contamination in environmental analytical laboratories.

Table 2: Leaching of Bisphenol A (BPA) from Polycarbonate Labware

Condition	Leaching Rate (ng/day)
Control Water at 37°C	0.8
River Water at 37°C	4.8
Seawater at 37°C	11

Source: Adapted from a study on BPA leaching from polycarbonate tubes.[4]

Table 3: Typical Background Levels of Phthalates in Laboratory Blanks

Phthalate	Typical Blank Value Range (µg/kg)
Di(2-ethylhexyl) phthalate (DEHP)	18 - 50
Dibutyl phthalate (DBP)	18 - 50

Source: Based on a survey of laboratories analyzing phthalates in food.[\[5\]](#)

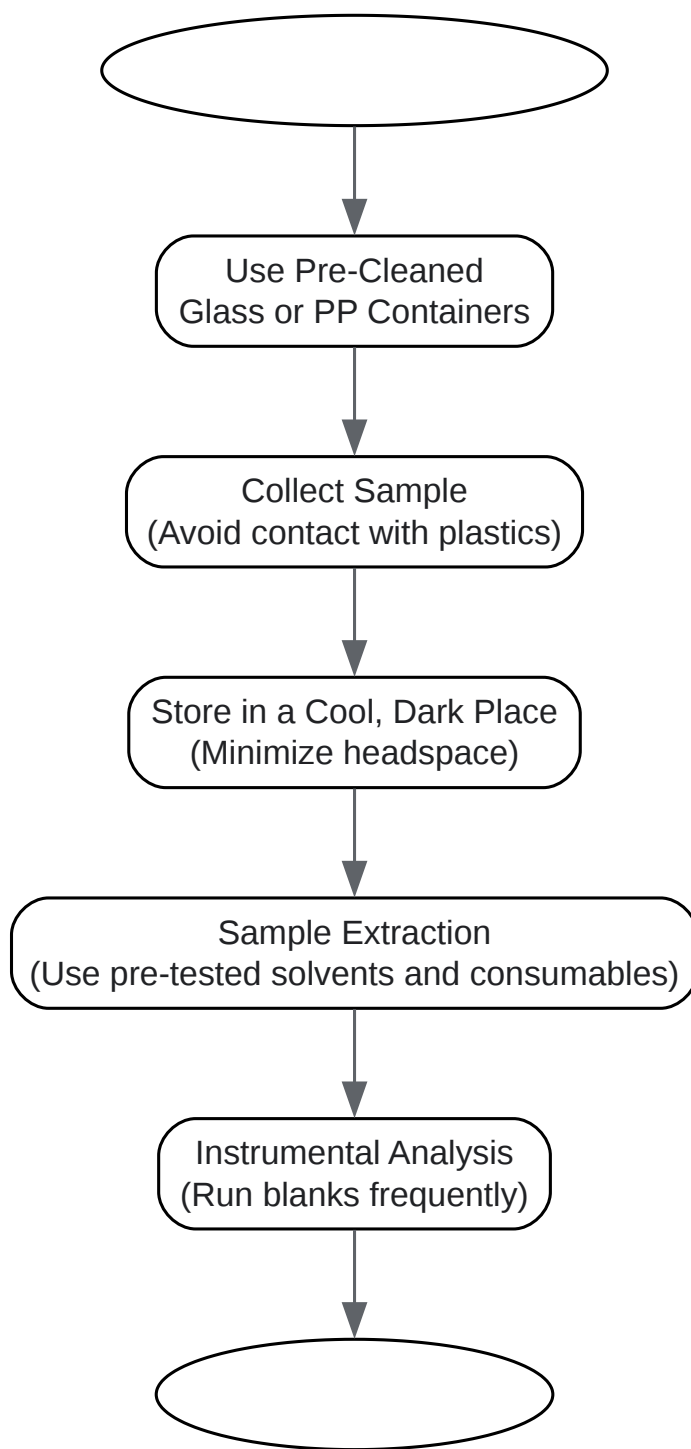
Experimental Protocols

This section provides detailed methodologies for key procedures to minimize contamination.

Protocol 1: General Cleaning of Glassware for Trace Analysis

- **Initial Wash:** Manually wash glassware with a laboratory-grade, phosphate-free detergent and warm tap water. Use appropriate brushes to scrub all surfaces.
- **Rinse with Tap Water:** Thoroughly rinse the glassware with tap water to remove all detergent residue.
- **Acid Wash (Optional but Recommended):** Soak the glassware in a 10% nitric acid or hydrochloric acid bath for at least 4 hours. This step is particularly important for trace metal analysis but is also effective for removing organic residues.
- **Rinse with Deionized (DI) Water:** Rinse the glassware multiple times with DI water.
- **Solvent Rinse:** Rinse the glassware with a high-purity solvent (e.g., methanol, acetone, or hexane) that is compatible with your analytical method.
- **Drying:** Dry the glassware in an oven at a temperature appropriate for the glassware type (e.g., 105-130°C). Avoid using plastic-coated drying racks.
- **Storage:** Once cooled, cover the openings of the glassware with solvent-rinsed aluminum foil or store in a clean, dust-free cabinet.

Protocol 2: Sample Handling for Ubiquitous Chemical Analysis

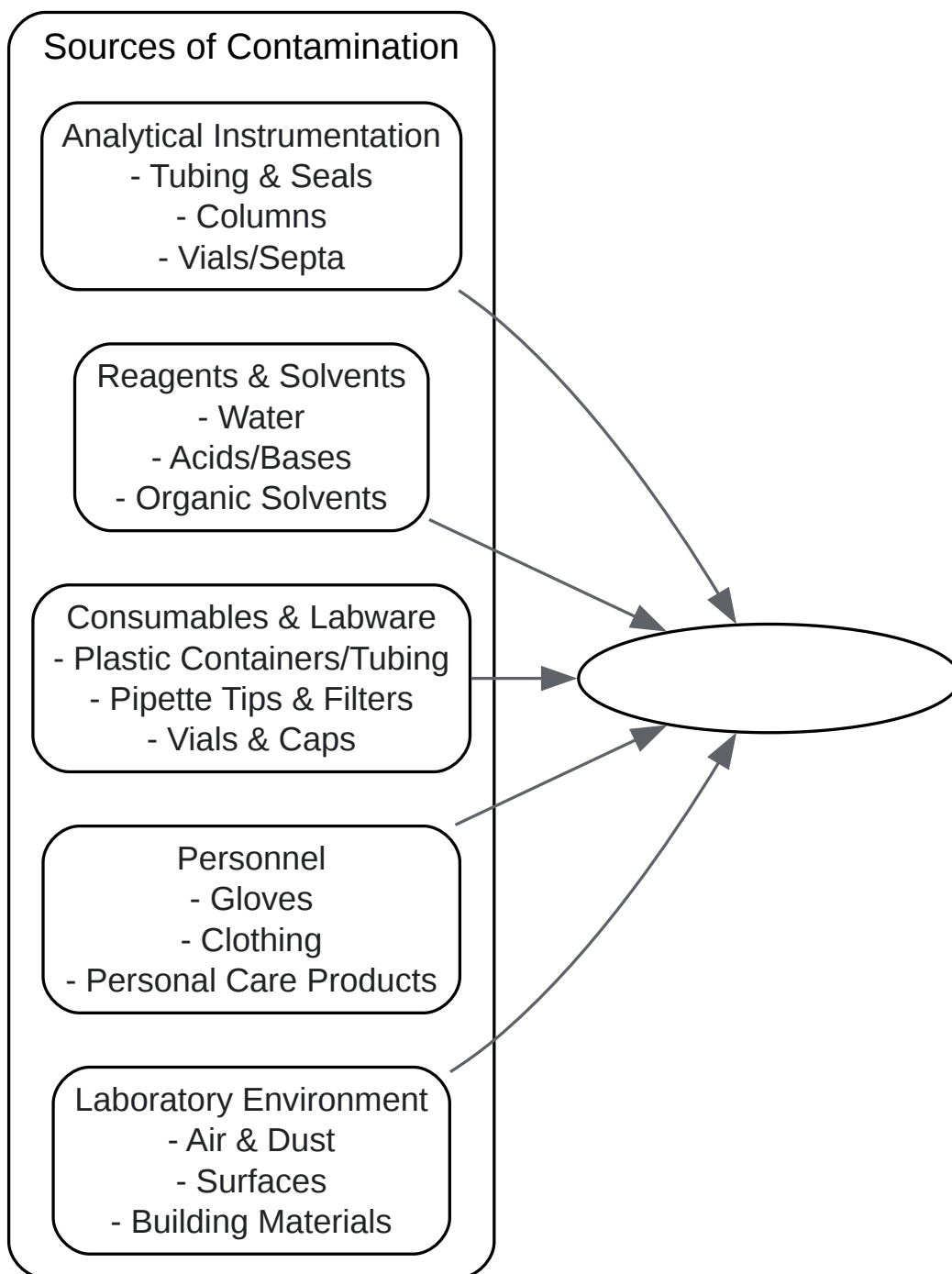


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Caption: Contamination-Free Sample Handling Workflow.

Mandatory Visualization

The following diagram illustrates the common sources of laboratory contamination when analyzing for ubiquitous environmental chemicals.



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Caption: Common Sources of Laboratory Contamination.

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